

physical and chemical properties of Eriochrome Black T

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eriochrome Black A

Cat. No.: B15553176

[Get Quote](#)

Eriochrome Black T: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical and chemical properties of Eriochrome Black T (EBT), a prominent azo dye and complexometric indicator. It details its core characteristics, experimental applications, and underlying chemical principles, serving as a critical resource for laboratory and research professionals.

Core Chemical and Physical Properties

Eriochrome Black T, scientifically known as sodium 1-(1-hydroxy-2-naphthylazo)-6-nitro-2-naphthol-4-sulfonate, is a versatile organic compound widely utilized in analytical chemistry.^[1] Its primary application is as an indicator in complexometric titrations for the determination of metal ion concentrations, most notably in measuring water hardness.^{[2][3]}

Physical Properties

Eriochrome Black T is a brownish-black to black solid powder, often with a faint metallic sheen, and is odorless.^{[1][4]}

Property	Value	References
Appearance	Brownish-black to black powder with a faint metallic sheen	[1][4][5]
Molecular Formula	C ₂₀ H ₁₂ N ₃ NaO ₇ S	[1][5]
Molecular Weight	461.38 g/mol	[1][6]
Melting Point	>360 °C	[7]
Odor	Odorless	[1][5]
Specific Gravity	1.109	[6][8]

Chemical Properties

The functionality of EBT as an indicator is intrinsically linked to its chemical properties, particularly its solubility, pH-dependent behavior, and spectral characteristics.

Property	Value / Description	References
CAS Number	1787-61-7	[4][8]
Synonyms	Mordant Black 11, Solochrome Black T, Fast Chrome Black T	[1][5]
pKa ₁	6.2 - 6.3	[8][9]
pKa ₂	11.5 - 11.55	[8][9]
pH (10g/L solution)	3.7 (at 20°C)	[6][8]
Stability	Stable under standard conditions. Sensitive to light and moisture. Aqueous solutions are stable for only a few days.	[8][9][10][11]
Incompatibilities	Strong oxidizing agents, strong reducing agents.	[8][9][12]

Solubility

Solvent	Solubility	References
Water	50 g/L (at 20°C)	[1] [8]
Ethanol	Soluble / Moderately Soluble	[1] [5] [13]
Methanol	Soluble	[8]
Acetone	Slightly Soluble / Limited Solubility	[1] [8]
Common Organic Solvents	Insoluble	[5]

Spectral Data

Parameter	Wavelength	Conditions	References
λ_{max}	566 - 567 nm	In aqueous ethanol solution	[14] [15]
λ_{max}	612 - 616 nm	In buffer at pH 10.0	[6] [8]
λ_{max}	485 nm	Product of reaction with diazotized sulfanilamides	[16]

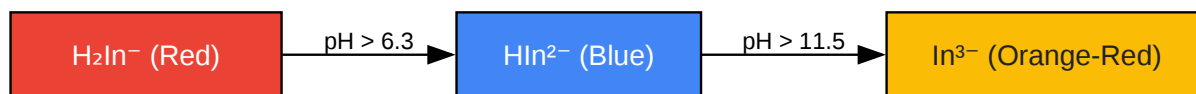
Mechanism of Action and Chemical Behavior

Eriochrome Black T functions as both a metal-ion indicator and an acid-base indicator.[\[17\]](#) Its color is dependent on the pH of the solution and the presence of metal ions.

- **pH Dependency:** The color of EBT changes with pH. In its deprotonated form (at pH > 6.3), it is blue.[\[3\]](#) At a pH below 6.3, it takes on a red color.
- **Metal Ion Complexation:** In the presence of divalent metal ions like calcium (Ca^{2+}) and magnesium (Mg^{2+}) at a buffered pH of approximately 10, EBT forms a wine-red complex.[\[2\]](#)

[3][18] This complex is less stable than the complex formed between the metal ions and a chelating agent like EDTA.[17]

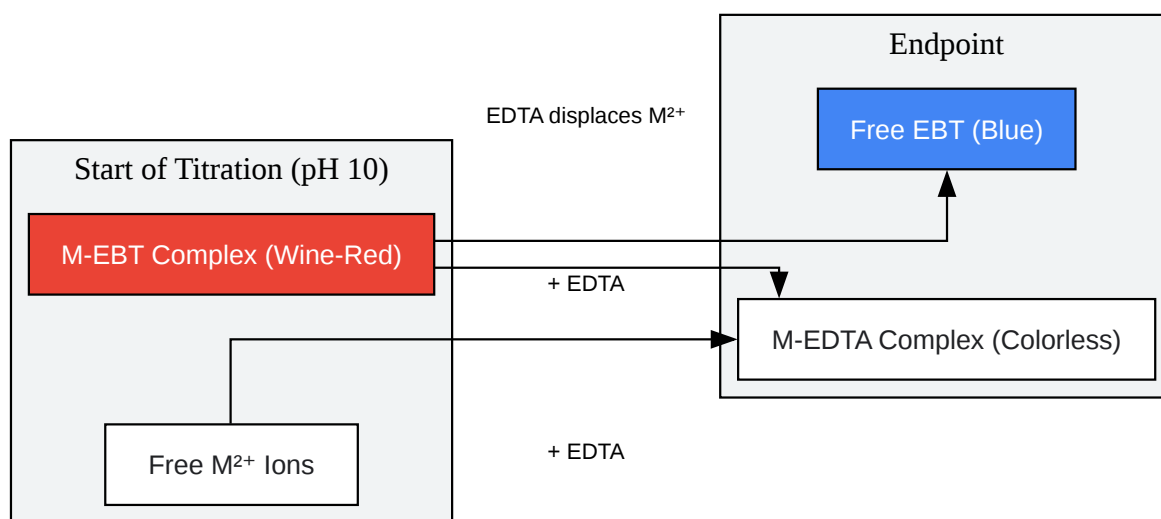
The following diagram illustrates the pH-dependent color changes of free Eriochrome Black T.



[Click to download full resolution via product page](#)

Caption: pH-dependent forms and colors of Eriochrome Black T.

During a complexometric titration with EDTA, the titrant first reacts with any free metal ions. At the endpoint, EDTA displaces the metal ions from the EBT-metal complex, causing the solution to revert from wine-red to the blue color of the free indicator.[2][3]



[Click to download full resolution via product page](#)

Caption: Mechanism of EBT as an indicator in EDTA titration.

Experimental Protocols

3.1 Preparation of Eriochrome Black T Indicator Solution

The stability of EBT in aqueous solutions is limited, making freshly prepared solutions preferable.^[9]

Method 1: 0.5% (w/v) Solution in Ethanol^[19]

- Materials:
 - Eriochrome Black T powder
 - Hydroxylamine hydrochloride powder
 - Ethanol (95% or medical grade)
 - 100 mL Beaker
 - Precision scale
 - Stirring rod
 - Dropper or reagent bottle for storage
- Procedure:
 - Weigh 0.5 g of Eriochrome Black T powder and place it into the 100 mL beaker.
 - Add 2.0 g of hydroxylamine hydrochloride to the beaker. This is often added to inhibit the oxidation of the dye.
 - Add a small amount of ethanol and stir with the glass rod until the powders are completely dissolved.
 - Dilute the solution with ethanol up to the 100 mL mark.
 - Mix thoroughly and transfer to a labeled dropper or reagent bottle for storage. The solution is typically stable for several weeks.^[19]

Method 2: Indicator-Salt Mixture For applications where a solid indicator is preferred for stability, a 1% trituration can be prepared.

- Procedure:
 - Grind 0.1 g of Eriochrome Black T with 9.9 g of sodium chloride (NaCl) using a mortar and pestle until a homogeneous mixture is obtained.
 - Store in a tightly sealed, dry container.

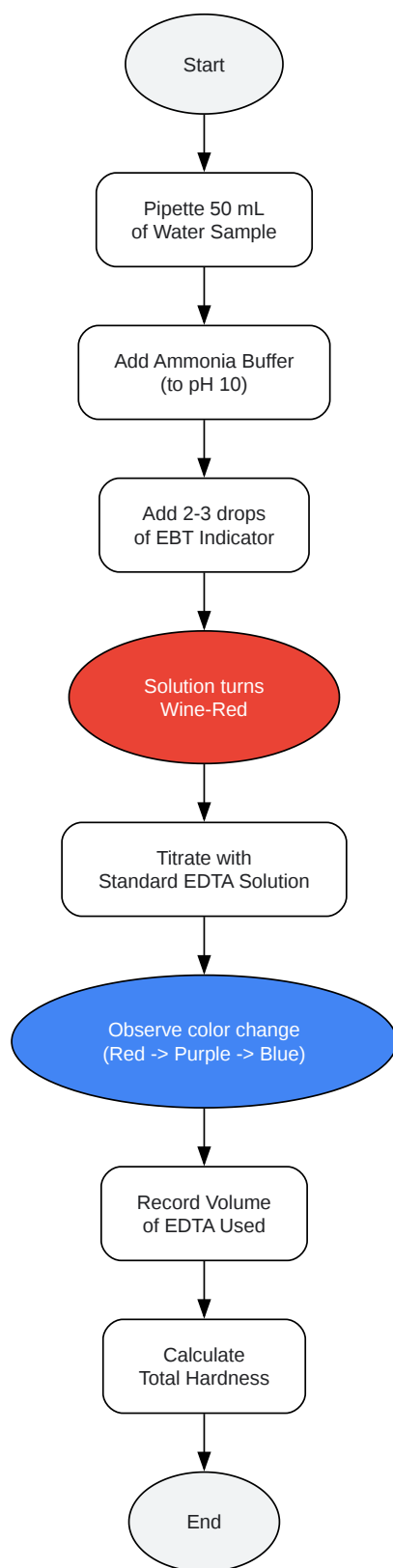
3.2 Complexometric Titration for Water Hardness Determination[2][20]

This protocol outlines the standard method for determining the total concentration of calcium and magnesium ions in a water sample using EDTA and EBT.

- Materials:
 - Water sample
 - Standardized 0.01 M EDTA solution
 - Ammonia buffer solution (pH 10)
 - Eriochrome Black T indicator solution
 - Burette, 50 mL
 - Pipette, 50 mL
 - 250 mL Conical flask
 - Distilled water
- Procedure:
 - Sample Preparation: Pipette 50.0 mL of the water sample into a 250 mL conical flask.
 - pH Adjustment: Add 1-2 mL of ammonia buffer solution to the flask to adjust the pH to approximately 10. This is crucial for the proper functioning of both the indicator and the EDTA.[2]

- Indicator Addition: Add 2-3 drops of the Eriochrome Black T indicator solution. The solution should turn a distinct wine-red color if calcium or magnesium ions are present.^[2]
- Titration: Fill the burette with the 0.01 M EDTA standard solution and record the initial volume. Titrate the water sample with the EDTA solution under constant swirling. The color will gradually change from red to purple as the endpoint is approached.
- Endpoint Detection: The endpoint is reached when the last trace of red disappears, and the solution turns a clear, sky-blue color.^[2]^[3] This color should persist for at least 30 seconds.
- Record and Calculate: Record the final volume of EDTA used. Calculate the total hardness of the water (typically expressed as mg/L of CaCO_3) using the standard titration formula.

The workflow for this experimental procedure is visualized below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for water hardness titration using EBT.

Safety and Handling

Eriochrome Black T is classified as a skin, eye, and respiratory irritant.[1][21] It is also considered toxic to aquatic life with long-lasting effects.[10][21]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[22][23] In case of dust formation, use a NIOSH-approved respirator.[22]
- **Handling:** Avoid contact with skin and eyes and inhalation of dust.[11] Use in a well-ventilated area. Wash hands thoroughly after handling.[10]
- **Storage:** Store in a tightly closed container in a cool, dry place, protected from light and moisture.[10][11] It is a hygroscopic solid.[10]
- **First Aid:**
 - **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[21][22]
 - **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water.[22]
 - **Ingestion:** Rinse mouth with water and consult a physician. Do not induce vomiting.[10]
 - **Inhalation:** Move the person to fresh air.[21]

Applications

Beyond its primary role in water hardness determination, Eriochrome Black T is used in various other analytical and industrial processes:

- **Analytical Chemistry:** Used as an indicator for the complexometric titration of a wide range of metal ions, including zinc, cadmium, lead, and rare earth metals.[3][8]
- **Textile Industry:** Employed as a mordant dye for wool, silk, and nylon, producing reddish-black to blue-black shades.[1][8][13]

- Biochemical Research: Has been investigated for its potential in staining methods and as an inhibitor of certain enzymes.[24]
- Spectrophotometry: Utilized in the spectrophotometric determination of various compounds, such as diphenhydramine hydrochloride in pharmaceutical preparations.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. gspchem.com [gspchem.com]
- 3. Eriochrome Black T - Wikipedia [en.wikipedia.org]
- 4. Eriochrome Black T - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. macsenlab.com [macsenlab.com]
- 6. Eriochrome Black T CAS#: 1787-61-7 [m.chemicalbook.com]
- 7. guidechem.com [guidechem.com]
- 8. Eriochrome Black T | 1787-61-7 [chemicalbook.com]
- 9. chembk.com [chembk.com]
- 10. carlroth.com [carlroth.com]
- 11. technopharmchem.com [technopharmchem.com]
- 12. pentachemicals.eu [pentachemicals.eu]
- 13. chemiis.com [chemiis.com]
- 14. Absorption [Eriochrome Black T] | AAT Bioquest [aatbio.com]
- 15. researchgate.net [researchgate.net]
- 16. chem.lnu.edu.ua [chem.lnu.edu.ua]
- 17. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 18. taylorandfrancis.com [taylorandfrancis.com]

- 19. sciencing.com [sciencing.com]
- 20. nemi.gov [nemi.gov]
- 21. cevmuhtlab.itu.edu.tr [cevmuhtlab.itu.edu.tr]
- 22. uprm.edu [uprm.edu]
- 23. carlroth.com [carlroth.com]
- 24. Eriochrome Black T | CAS#:1787-61-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [physical and chemical properties of Eriochrome Black T]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553176#physical-and-chemical-properties-of-eriochrome-black-t]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com